

# Boc-Pro-NHEt CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Boc-Pro-NHEt*

Cat. No.: *B15123424*

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## An In-depth Technical Guide to Boc-Pro-NHEt

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of N-tert-Butoxycarbonyl-L-proline ethylamide (**Boc-Pro-NHEt**), including its chemical properties and its likely role as an intermediate in chemical synthesis, particularly in the field of peptide chemistry. While detailed experimental protocols and specific biological activity data for this compound are not extensively documented in publicly available literature, this guide offers a foundational understanding based on the chemistry of its constituent parts.

## Core Compound Data

The fundamental chemical and physical properties of **Boc-Pro-NHEt** are summarized below. This data is essential for its handling, characterization, and use in synthetic applications.

Property	Value	Source
CAS Number	131477-15-1	[1]
Molecular Weight	242.31 g/mol	[1]
Molecular Formula	C <sub>12</sub> H <sub>22</sub> N <sub>2</sub> O <sub>3</sub>	[1]
IUPAC Name	tert-butyl (2S)-2-(ethylcarbamoyl)pyrrolidine-1-carboxylate	[1]

## Synthetic Context and Potential Applications

**Boc-Pro-NHEt** is a derivative of the amino acid L-proline. The presence of the tert-butoxycarbonyl (Boc) protecting group on the proline nitrogen and an ethylamide group at the C-terminus suggests its primary application as a building block in peptide synthesis. The Boc group is a widely used protecting group in solid-phase and solution-phase peptide synthesis due to its stability under various conditions and its straightforward removal under acidic conditions.

The deprotected form of this compound, H-Pro-NHEt, is noted as the C-terminal residue of potent Gonadotropin-Releasing Hormone (GnRH) agonists like buserelin and leuprorelin. This indicates that **Boc-Pro-NHEt** is a likely precursor in the synthesis of these and other peptide-based therapeutics.

## General Experimental Protocol: Synthesis of a Boc-Protected Amino Acid Amide

While a specific protocol for the synthesis of **Boc-Pro-NHEt** is not readily available, a general procedure for the coupling of a Boc-protected amino acid with an amine can be outlined. This process typically involves the activation of the carboxylic acid of the Boc-amino acid followed by nucleophilic attack from the amine.

Materials:

- Boc-L-proline

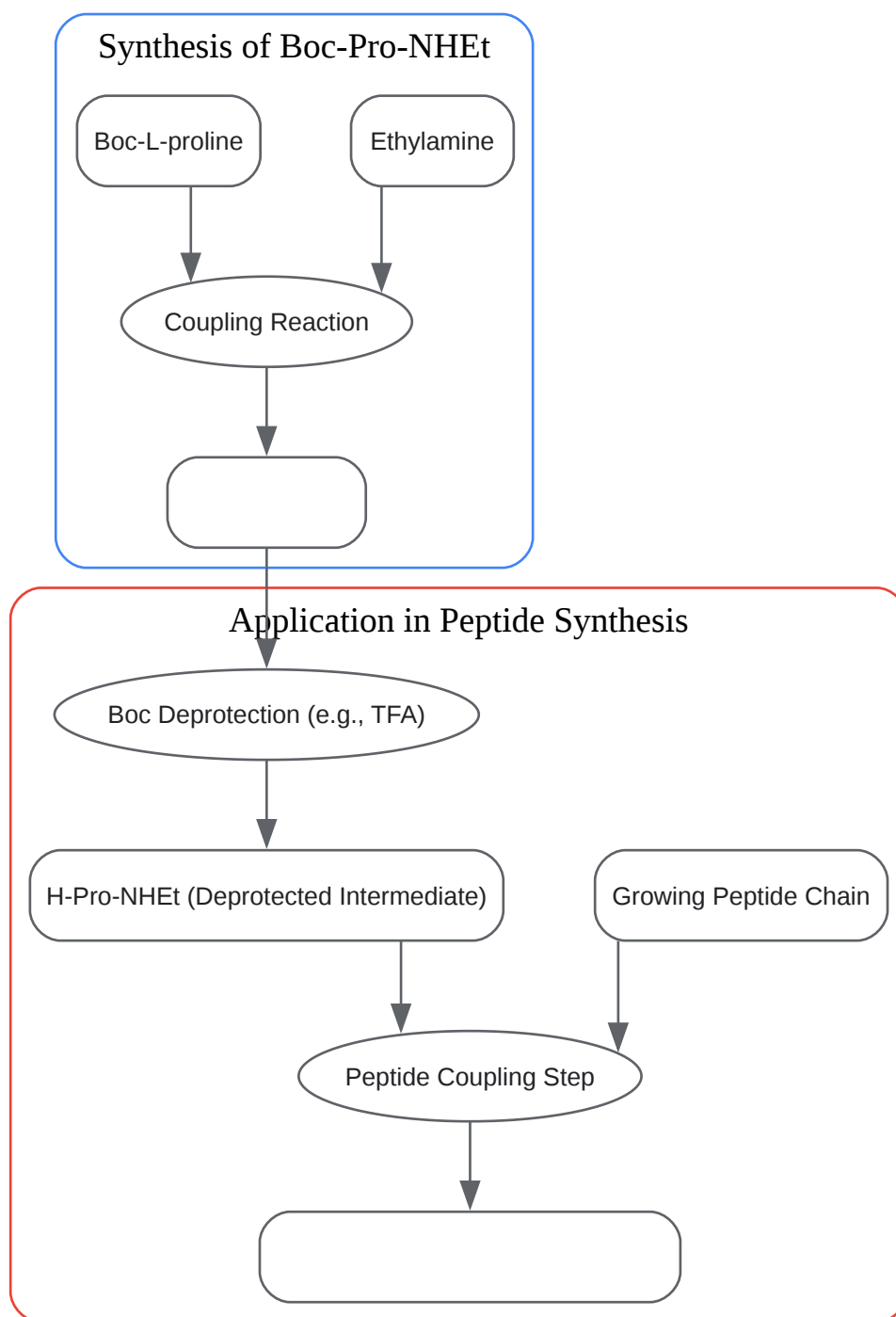
- Ethylamine
- A suitable coupling agent (e.g., DCC/DMAP, HBTU, HATU)
- An organic solvent (e.g., Dichloromethane (DCM), Dimethylformamide (DMF))
- A non-nucleophilic base (e.g., Diisopropylethylamine (DIPEA))

#### Methodology:

- **Dissolution:** Dissolve Boc-L-proline in an appropriate anhydrous organic solvent.
- **Activation:** Add the coupling agent to the solution to activate the carboxylic acid group of Boc-L-proline.
- **Amine Addition:** Introduce ethylamine and a non-nucleophilic base to the reaction mixture.
- **Reaction:** Allow the reaction to proceed at room temperature with stirring until completion, which can be monitored by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is typically washed with aqueous solutions to remove by-products and unreacted starting materials. The organic layer is then dried and the solvent is removed under reduced pressure. The crude product can be purified using column chromatography.

## Logical Workflow for Application in Peptide Synthesis

The diagram below illustrates the logical progression of how **Boc-Pro-NHEt** would be utilized as a building block in a typical peptide synthesis workflow.



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Caption: Logical workflow for the synthesis and application of **Boc-Pro-NHEt**.

## Signaling Pathways

There is no publicly available information to suggest that **Boc-Pro-NHEt** itself is directly involved in any biological signaling pathways. Its role appears to be that of a synthetic intermediate for creating biologically active peptides. The final peptide products synthesized using this building block, such as GnRH agonists, would then be the active molecules that interact with specific cellular signaling pathways (e.g., the GnRH receptor signaling pathway).

In conclusion, **Boc-Pro-NHEt** is a specialized chemical reagent with a clear, albeit niche, application in the synthesis of peptide-based molecules. Its utility is defined by the structural elements it provides to the final product. For researchers and professionals in drug development, **Boc-Pro-NHEt** represents a valuable precursor for constructing complex peptide therapeutics. Further research into novel applications of this and similar compounds could yield new opportunities in medicinal chemistry.

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## References

- 1. Boc-Pro-NHEt | C<sub>12</sub>H<sub>22</sub>N<sub>2</sub>O<sub>3</sub> | CID 59859913 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Boc-Pro-NHEt CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15123424#boc-pro-nhet-cas-number-and-molecular-weight]

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